

Ethyl 3-methoxybenzoate material safety data sheet (MSDS) overview

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Compound of Interest

Compound Name: **Ethyl 3-methoxybenzoate**

Cat. No.: **B084342**

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) of **Ethyl 3-methoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **Ethyl 3-methoxybenzoate** (CAS No. 10259-22-0). The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on clear data presentation, detailed experimental protocols, and visual representations of key procedures.

Chemical Identification and Physical Properties

Ethyl 3-methoxybenzoate is an aromatic ester.^[1] Its key identification and physical properties are summarized in the tables below.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Ethyl 3-methoxybenzoate
Synonyms	Ethyl m-anisate, Benzoic acid, 3-methoxy-, ethyl ester
CAS Number	10259-22-0 [2]
Molecular Formula	C ₁₀ H ₁₂ O ₃ [1] [2]
Molecular Weight	180.20 g/mol [1]
InChI	InChI=1S/C10H12O3/c1-3-13-10(11)8-5-4-6-9(7-8)12-2/h4-7H,3H2,1-2H3
InChIKey	GSQLMBQLTPEPHD-UHFFFAOYSA-N
SMILES	CCOC(=O)c1cccc(OC)c1 [1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	No information available
Odor	No information available
Density	1.099 g/cm ³ [1]
Boiling Point	255-260 °C
Solubility	No data available
Flash Point	Not applicable
Vapor Density	No data available
Vapor Pressure	No data available

Hazard Identification and Classification

According to the available safety data sheets, **Ethyl 3-methoxybenzoate** is not classified as a hazardous substance.[\[2\]](#) However, it is recommended to handle it with caution as the toxicological properties have not been thoroughly investigated.[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P262: Do not get in eyes, on skin, or on clothing.[\[2\]](#)

Handling and Storage

Proper handling and storage of **Ethyl 3-methoxybenzoate** are crucial to ensure safety in a laboratory setting.

Safe Handling Protocols

General Handling Advice:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)
- Use in a well-ventilated area.[\[3\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear compatible chemical-resistant gloves.[\[2\]](#)
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate.[\[2\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed and in an upright position to prevent leakage.[2]
- Recommended storage temperature is between 10°C and 25°C.[1][2]
- Store away from incompatible materials, such as strong oxidizers.[2]

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Inhalation	Remove the person to fresh air and keep them at rest. If breathing is irregular or stopped, administer artificial respiration. Call a physician. [2]
Skin Contact	Wash immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician.[2]
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[2]
Ingestion	Wash out the mouth with water if the person is conscious. Call a physician.[2]

Firefighting Measures

- Suitable Extinguishing Media: Use foam, dry extinguishing powder, carbon dioxide (CO₂), or a water spray jet.[3]
- Special Hazards: Toxic fumes may be released during a fire.[3]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus and chemical protective clothing.[3]
- Further Advice: Do not inhale explosion and combustion gases. Contaminated fire extinguishing water should be collected separately and not discharged into drains.[3]

Accidental Release Measures

- Personal Precautions: Wear breathing apparatus if exposed to vapors or dust. Ensure adequate ventilation.[3]
- Environmental Precautions: Do not allow the substance to enter soil, subsoil, surface water, or drains.[2][3]
- Containment and Cleaning: Collect the spilled material in closed and suitable containers for disposal. Clean the contaminated area thoroughly and ventilate the affected area.[2]

Toxicological and Ecological Information

The toxicological and ecotoxicological properties of **Ethyl 3-methoxybenzoate** have not been extensively studied.[2][3] No quantitative data on acute toxicity, skin corrosion/irritation, or carcinogenicity is currently available. It is advised to handle the substance as potentially hazardous until more information is known.

Disposal Considerations

Dispose of **Ethyl 3-methoxybenzoate** and its container in accordance with local, regional, and national regulations. One recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and exhaust.[2]

Experimental Workflow and Safety Procedure Diagrams

The following diagrams illustrate the logical workflows for handling and emergency procedures related to **Ethyl 3-methoxybenzoate**.

Figure 1: Safe Handling and Storage Workflow

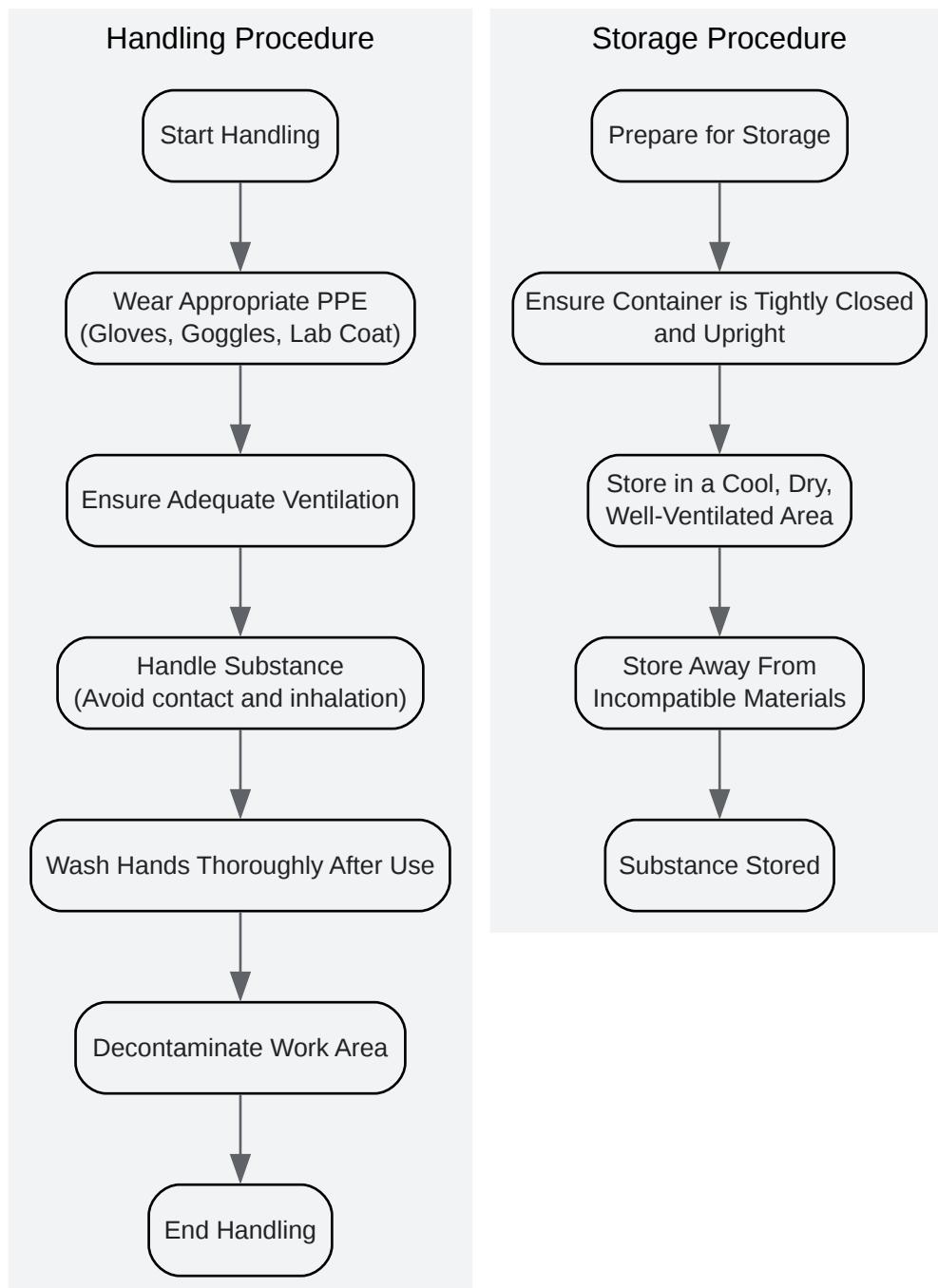
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Figure 1: Safe Handling and Storage Workflow

Figure 2: Emergency Response Workflow

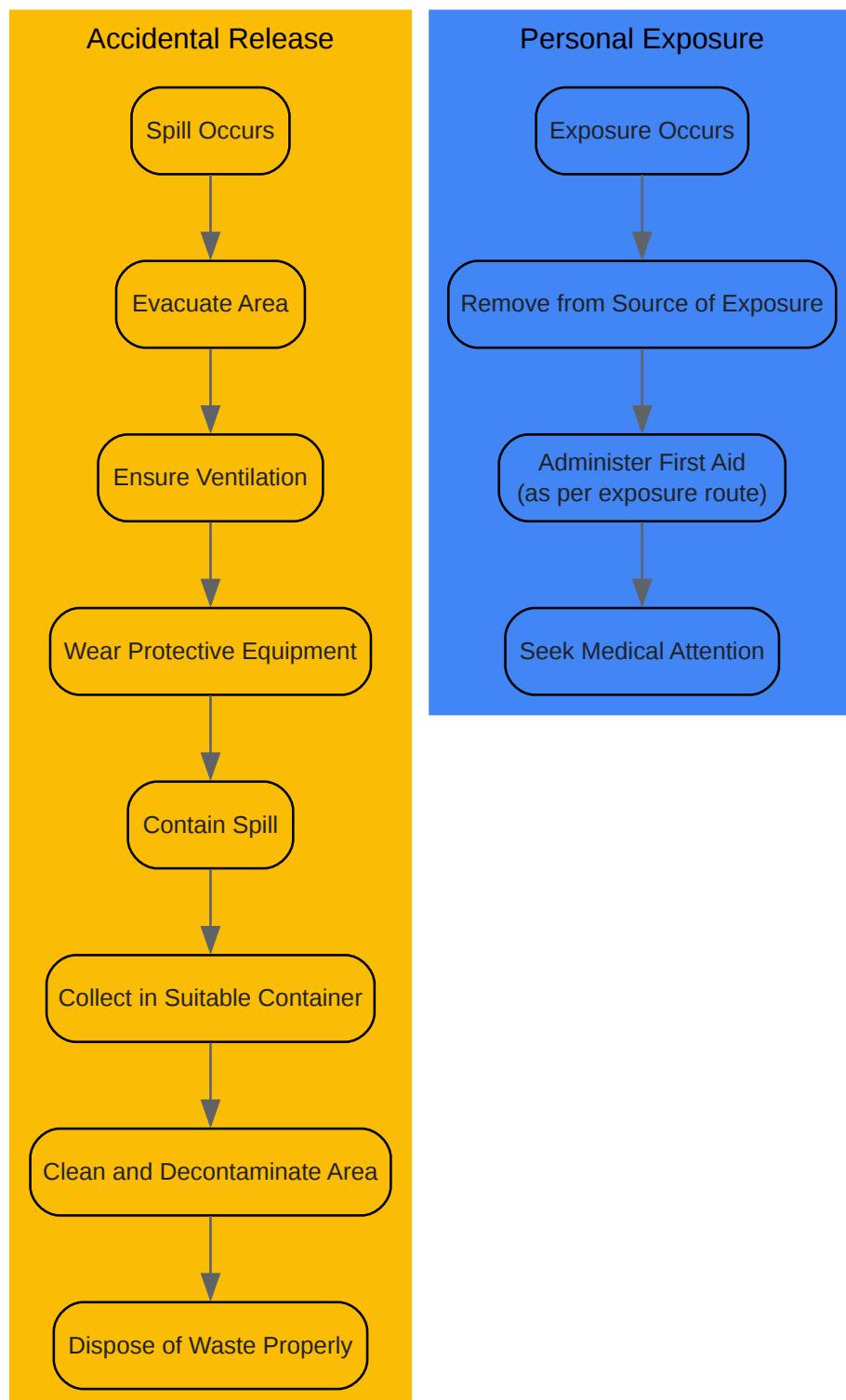
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Figure 2: Emergency Response Workflow

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